

Foundational Research on 8-hydroxy-2'-deoxyguanosine: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 8-Hydroxy-3'-deoxyguanosine

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An in-depth technical guide for researchers, scientists, and drug development professionals on the core foundational research of 8-hydroxy-2'-deoxyguanosine (8-OHdG), a key biomarker of oxidative stress.

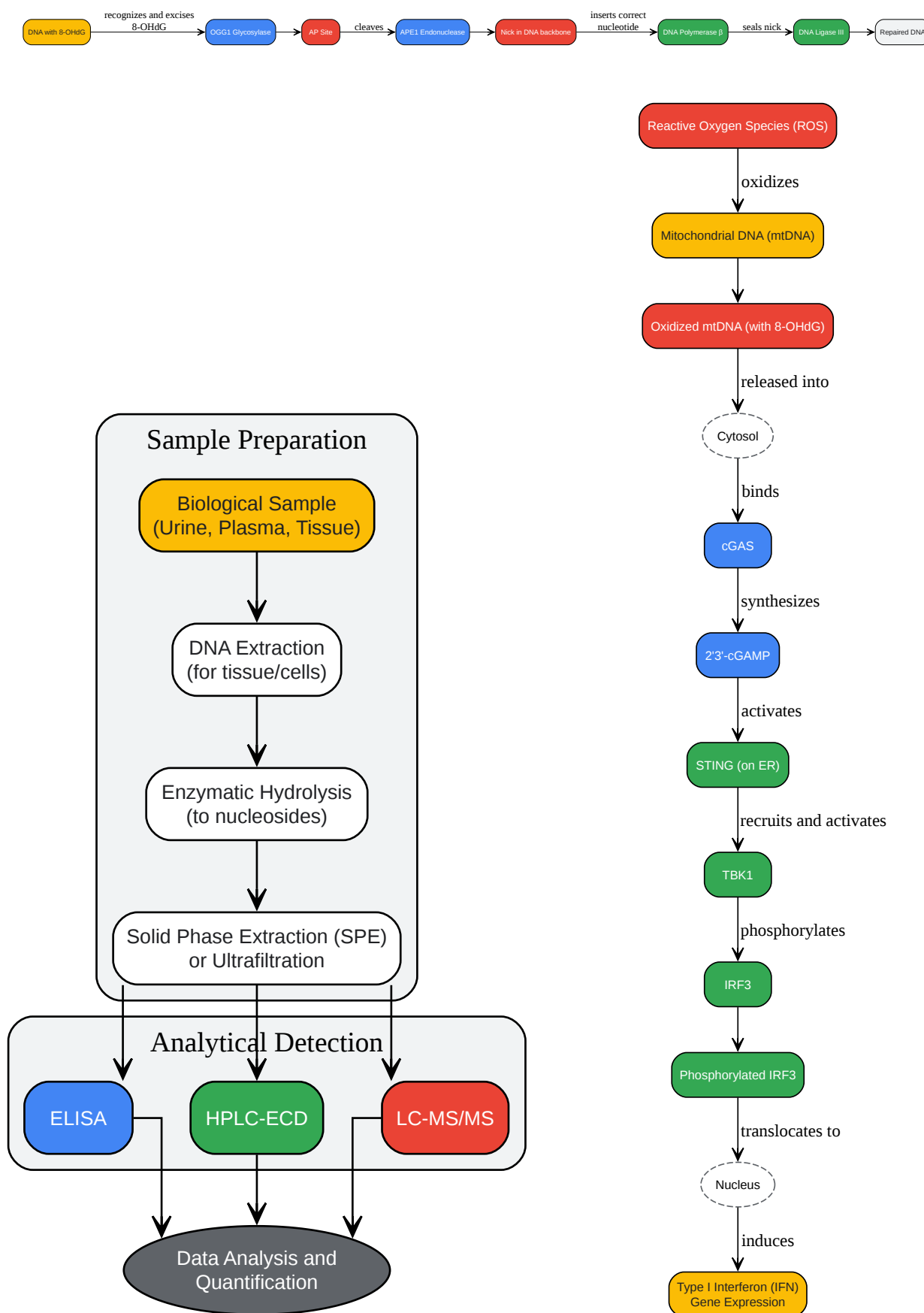
Introduction

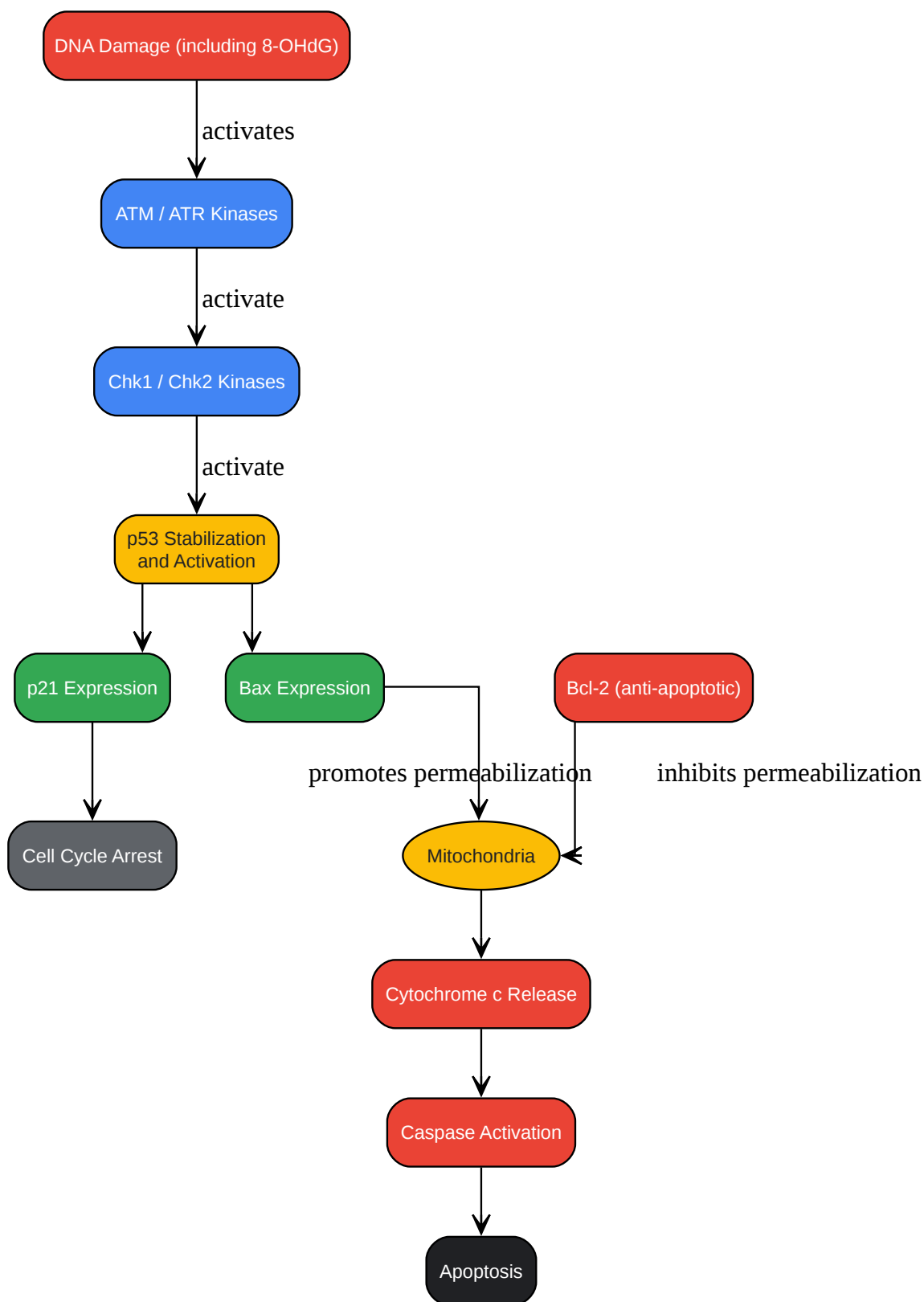
8-hydroxy-2'-deoxyguanosine (8-OHdG), also known as 8-oxo-7,8-dihydro-2'-deoxyguanosine (8-oxo-dG), is a product of oxidative DNA damage and a widely recognized biomarker for assessing the impact of oxidative stress in various biological systems.[1][2] The formation of 8-OHdG occurs when reactive oxygen species (ROS) attack the guanine base in DNA.[3] This lesion is mutagenic, primarily causing G:C to T:A transversion mutations if not repaired, and has been implicated in the pathogenesis of numerous diseases, including cancer, neurodegenerative disorders, and cardiovascular diseases.[2][4] This guide provides a comprehensive overview of the foundational research on 8-OHdG, including its formation, analytical detection methods, and its role in cellular signaling pathways.

Mechanism of Formation and Repair

The formation of 8-OHdG is a direct consequence of the interaction between ROS and the guanine nucleotide in DNA. The C8 position of guanine is particularly susceptible to oxidation, leading to the formation of this stable DNA adduct.

The primary cellular defense against the accumulation of 8-OHdG is the Base Excision Repair (BER) pathway. The key enzyme in this pathway is 8-oxoguanine DNA glycosylase (OGG1), which recognizes and excises the 8-OHdG base, initiating a cascade of events to restore the correct DNA sequence.





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